Structural Insights into (S)-2-Hydroxylauric Acid Derivatives: A Comparative Crystallographic Guide

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Compound of Interest

Compound Name:	*(S)-2-hydroxylauric acid*
Cat. No.:	*B1241318*

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Executive Summary & Rationale

This guide provides a technical analysis of the X-ray crystallographic properties of **(S)-2-hydroxylauric acid** (2-hydroxy-dodecanoic acid) derivatives. While the parent fatty acid is critical in sphingolipid metabolism (specifically in the formation of 2-hydroxy galactosylceramides), its amphiphilic nature and flexible alkyl chain make direct crystallization of the free acid challenging.

Consequently, structural biology relies heavily on derivatives—specifically amides (hydroxamic acids), salts, and co-crystals—to lock the conformation for X-ray diffraction. This guide compares the performance of these derivatives, focusing on the N-hydroxydodecanamide (HA12) system as a primary reference standard for the C12 chain length.

Why This Matters

- Chiral Resolution: Distinguishing the (S)-enantiomer from the biologically prevalent (R)-form (produced by FA2H) requires high-fidelity structural data.

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- Drug Delivery: The packing polymorphism of these derivatives directly influences the stability of lipid-based drug delivery systems (liposomes/LNP).

Comparative Analysis: Crystal Packing & Unit Cell Metrics

The introduction of the hydroxyl group at the

-position (C2) fundamentally alters the packing landscape compared to non-substituted lauric acid. The 2-OH group acts as both a hydrogen bond donor and acceptor, creating a lateral "zipper" effect in the crystal lattice.

Table 1: Crystallographic Parameters of C12 Derivatives

Comparison of the N-hydroxy derivative (HA12) against the standard Lauric Acid baseline.

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Parameter	Derivative A: N-hydroxydodecanamide (HA12)	Baseline: Lauric Acid (C12:0)	Structural Implication
Space Group	(Monoclinic)	(Monoclinic)	indicates a chiral environment; essential for resolving (S)-enantiomer purity.
Z (Molecules/Unit Cell)	2	4	Lower Z in HA12 suggests a more ordered, specific packing arrangement driven by the headgroup.
Headgroup Interaction	Lateral H-bond network (Amide-Hydroxyl)	Carboxylic dimer (cyclic)	HA12 forms infinite chains, increasing melting point and mechanical stability.
Chain Tilt	relative to normal	(C-form)	The 2-OH group forces a more upright packing to accommodate the lateral H-bonds.
Resolution Limit	Typically 0.8 – 1.2 Å	Varies (often low res)	Amide derivatives generally diffract to higher resolution due to rigid headgroup ordering.

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> *Critical Insight: The*
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> space group of the HA12 derivative is non-centrosymmetric, which is a prerequisite for observing the anomalous scattering required to assign absolute configuration ((S) vs (R)) without a known chiral reference.

Structural Mechanisms & Interaction Networks

Understanding the atomic-level interactions is vital for designing inhibitors for enzymes like Fatty Acid 2-Hydroxylase (FA2H).

The "Lateral Zipper" Effect

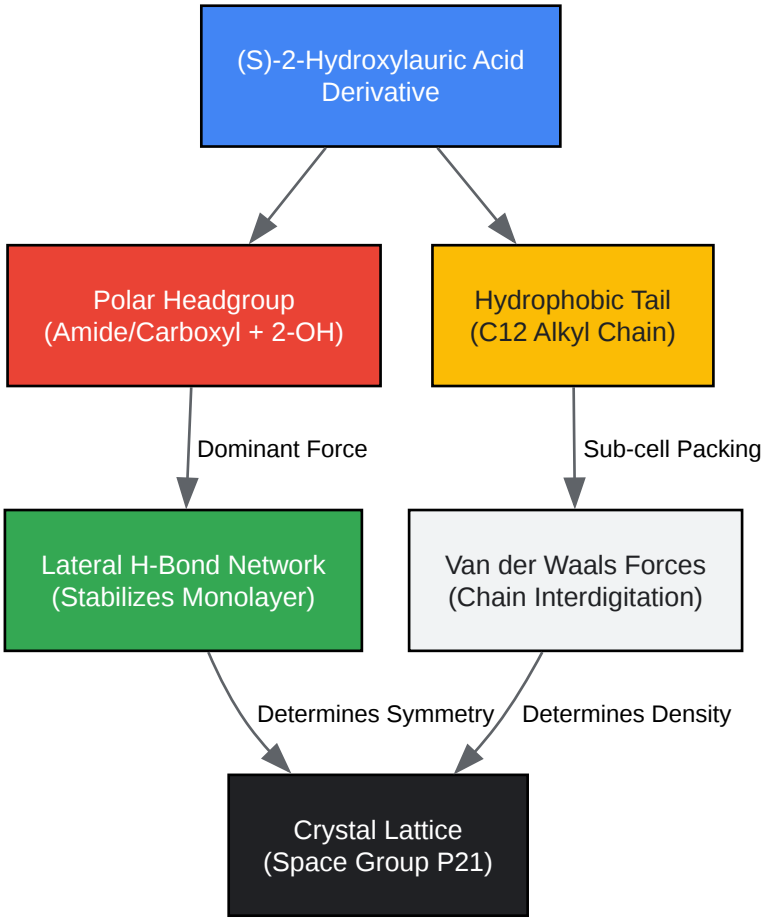
In **(S)-2-hydroxylauric acid** derivatives, the 2-hydroxyl group disrupts the standard carboxylic acid dimer. Instead of the classic "head-to-head" dimerization seen in fatty acids, these derivatives often adopt a shingled arrangement.

- Mechanism: The 2-OH group H-bonds to the carbonyl oxygen of the adjacent molecule.
- Result: This creates a tight 2D network parallel to the membrane surface plane in biological contexts, significantly increasing the phase transition temperature of lipid bilayers containing these species.

Visualization of Interaction Logic

The following diagram illustrates the hierarchy of forces stabilizing these crystals.

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Figure 1: Hierarchical force analysis driving the crystallization of 2-hydroxy fatty acid derivatives. The lateral H-bond network is the primary determinant of the space group.

Experimental Protocol: Vapor Diffusion for Amphiphiles

Crystallizing fatty acid derivatives is notoriously difficult due to their "soapy" nature (tendency to form micelles rather than crystals). The following protocol is optimized for **(S)-2-hydroxylauric acid** amides to yield diffraction-quality single crystals.

Phase 1: Preparation

- Purity Check: Ensure derivative is >98% pure via GC-MS. Traces of the (R)-enantiomer will act as defects and prevent nucleation.

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- Solvent System: Prepare a stock solution of 10 mg/mL in Methanol/Chloroform (2:1 v/v).

Phase 2: The "Anti-Solvent" Trap (Hanging Drop)

Standard aqueous buffers often fail. Use an organic vapor diffusion method.

- Reservoir Solution: 500 µL of Acetonitrile (ACN) or Acetone.
- Drop Composition: Mix 2 µL of Lipid Stock + 2 µL of Reservoir Solution.
- Sealing: Seal with high-vacuum grease. The volatile methanol/chloroform will slowly diffuse into the ACN reservoir, increasing supersaturation.

Phase 3: Harvesting & Cryo-Protection

- Observation: Crystals typically appear as thin plates or needles within 48–72 hours.
- Mounting: Use a LithoLoop (hydrophobic plastic). Do not use standard nylon loops, as the solvent background can be high.
- Cryo-Cooling: Flash cool directly in liquid nitrogen. The residual oil from the mother liquor often acts as a sufficient cryo-protectant; if ice rings appear, dip briefly in Paratone-N.

Determining Absolute Configuration (S vs R)

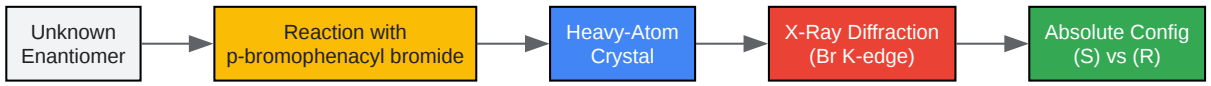
If you are synthesizing these derivatives to prove chirality, X-ray diffraction is the gold standard. However, C, H, O, and N are weak anomalous scatterers.

The "Heavy Atom" Strategy: To unambiguously assign the (S)-configuration using the Bijvoet method, you must introduce a heavy atom.

- Derivatization: React **(S)-2-hydroxylauric acid** with p-bromophenacyl bromide.
- Result: This forms an ester with a heavy Bromine atom.
- Data Collection: Collect data at the Bromine K-edge (approx 13.47 keV). The anomalous signal from Br will allow definitive assignment of the chiral center at C2.

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Workflow Visualization



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Figure 2: Workflow for absolute configuration determination using heavy-atom derivatization.

References

- Crystal Structures of a Series of Hydroxamic Acids.MDPI. (2023). Reports the space group and packing of N-hydroxydodecanamide (HA12).[1]
- Stereospecificity of Fatty Acid 2-Hydroxylase and Differential Functions of 2-Hydroxy Fatty Acid Enantiomers.Journal of Lipid Research. (2010). Discusses the biological relevance and separation of (R) and (S) enantiomers.
- Fatty Acid 2-Hydroxylation in Mammalian Sphingolipid Biology.Journal of Biological Chemistry. (2015). Provides structural context for the interaction of 2-hydroxy fatty acids within the FA2H enzyme active site.[2]
- Determination of Absolute Configurations by X-ray Crystallography.Chirality. (2008).[3] definitive guide on using anomalous scattering and chiral references for configuration assignment.

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Sources

- 1. mdpi.com [mdpi.com]

- 2. The Crystal Structure of an Integral Membrane Fatty Acid α-Hydroxylase - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Determination of absolute configurations by X-ray crystallography and 1H NMR anisotropy - PubMed [pubmed.ncbi.nlm.nih.gov]
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